

Personal protective equipment for handling Tridecane-d28

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Compound of Interest

Compound Name: Tridecane-d28

Cat. No.: B568196

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Essential Safety and Handling Guide for Tridecane-d28

This guide provides immediate, essential safety and logistical information for the handling and disposal of **Tridecane-d28**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Personal Protective Equipment (PPE)

When handling **Tridecane-d28**, the following personal protective equipment is required to minimize exposure and ensure safety.

- **Hand Protection:** Wear suitable chemical-resistant gloves tested according to EN 374.^[1] Nitrile gloves are a common and effective choice for handling organic substances.^[2] Always inspect gloves for leaks or tears before use.
- **Eye and Face Protection:** Safety glasses with side shields are mandatory.^[3] In situations with a potential for splashing, chemical safety goggles and a face shield should be worn.^[3]
- **Skin and Body Protection:** A lab coat is required to protect against skin contact.^[2] In case of significant splash risk, additional protective clothing may be necessary. Ensure that any contaminated clothing is removed promptly and washed before reuse.

- Respiratory Protection: Handle **Tridecane-d28** in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[1][2] If ventilation is inadequate, respiratory protection may be required.[1]

Physical and Chemical Properties

Understanding the properties of **Tridecane-d28** is crucial for safe handling. The following table summarizes key quantitative data for both Tridecane and its deuterated form.

Property	Tridecane	Tridecane-d28
Molecular Formula	C ₁₃ H ₂₈	CD ₃ (CD ₂) ₁₁ CD ₃
Molecular Weight	184.36 g/mol [4]	212.53 g/mol [5]
Appearance	Colorless liquid[6][7]	-
Boiling Point	234 °C / 453.2 °F[7]	234 °C[5]
Melting Point	-5 to -4 °C / 23 to 24.8 °F[7]	-4 to -6 °C[5]
Flash Point	79 °C / 174.2 °F (closed cup) [7]	94 °C / 201.2 °F (closed cup) [5]
Density	0.76 g/mL at 25 °C[6]	0.869 g/mL at 25 °C[5]
Water Solubility	Insoluble[6][8]	-

Health Hazard Information

- Primary Route of Exposure: Inhalation, ingestion, skin, and eye contact.
- Aspiration Hazard: May be fatal if swallowed and enters airways.[7] Do NOT induce vomiting.
[7][9]
- Skin Contact: Repeated or prolonged contact may cause skin to dry or crack, leading to irritation or dermatitis.[6]
- Eye Contact: May cause irritation.[10]
- Inhalation: High concentrations of vapor may cause headaches and stupor.[6]

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before handling, ensure the work area, typically a fume hood, is clean and uncluttered.[2] Confirm that all necessary PPE is available and in good condition. Locate the nearest safety shower and eyewash station.
- Handling:
 - Use **Tridecane-d28** only in a well-ventilated area or a chemical fume hood.[1]
 - Keep the container tightly closed when not in use.[9]
 - Avoid contact with skin, eyes, and clothing.[9]
 - Keep away from heat, sparks, and open flames as it is a combustible liquid.[7][9]
 - Use non-sparking tools and take precautionary measures against static discharge.[9]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[7]
 - Store below +30°C.[8]
 - Keep the container tightly sealed to prevent absorption of moisture, which can affect its isotopic purity.[11]
 - Store away from strong oxidizing agents.[8]

Emergency and First Aid Procedures

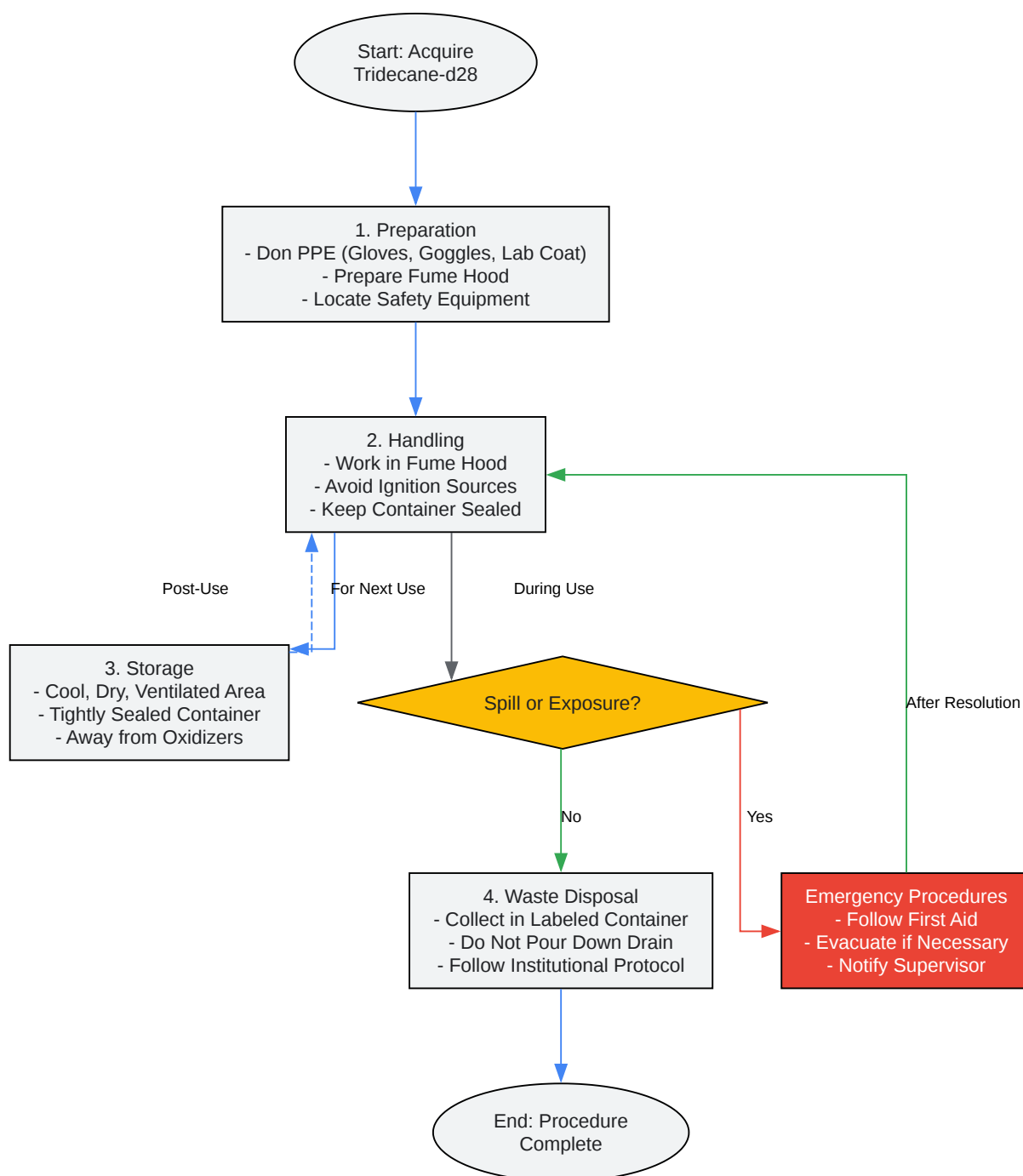
- If Swallowed: Do NOT induce vomiting.[7][9] Immediately call a poison center or physician.[9] If vomiting occurs naturally, have the victim lean forward to prevent vomit from entering the lungs.[7]
- If on Skin: Immediately remove all contaminated clothing.[9] Wash the affected area with plenty of soap and water for at least 15 minutes.[7]

- If in Eyes: Rinse immediately with plenty of water, including under the eyelids, for at least 15 minutes.[\[7\]](#) Seek medical attention.[\[7\]](#)
- If Inhaled: Move the person to fresh air.[\[7\]](#)[\[10\]](#) If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[10\]](#) Seek medical attention if symptoms occur.[\[7\]](#)
- Spills: For small spills, absorb with an inert material such as sand or sawdust.[\[1\]](#) For larger spills, contain the spill and prevent it from entering drains.[\[1\]](#) Ventilate the area and use appropriate PPE during cleanup.[\[1\]](#)

Disposal Plan

- Waste Collection: Do not dispose of **Tridecane-d28** down the drain.[\[2\]](#) Collect all waste in a designated and properly labeled "Organic Liquid" or "Non-halogenated Organic Waste" container.[\[2\]](#)[\[12\]](#)
- Disposal Procedure: Dispose of the waste container in accordance with all local, regional, national, and international regulations.[\[9\]](#) This is typically done through a licensed chemical waste disposal company.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **Tridecane-d28** from acquisition to disposal.

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